

bezuclastinib treatment discontinuation rates management

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Bezuclastinib

CAS No.: 1616385-51-3

Cat. No.: S9102742

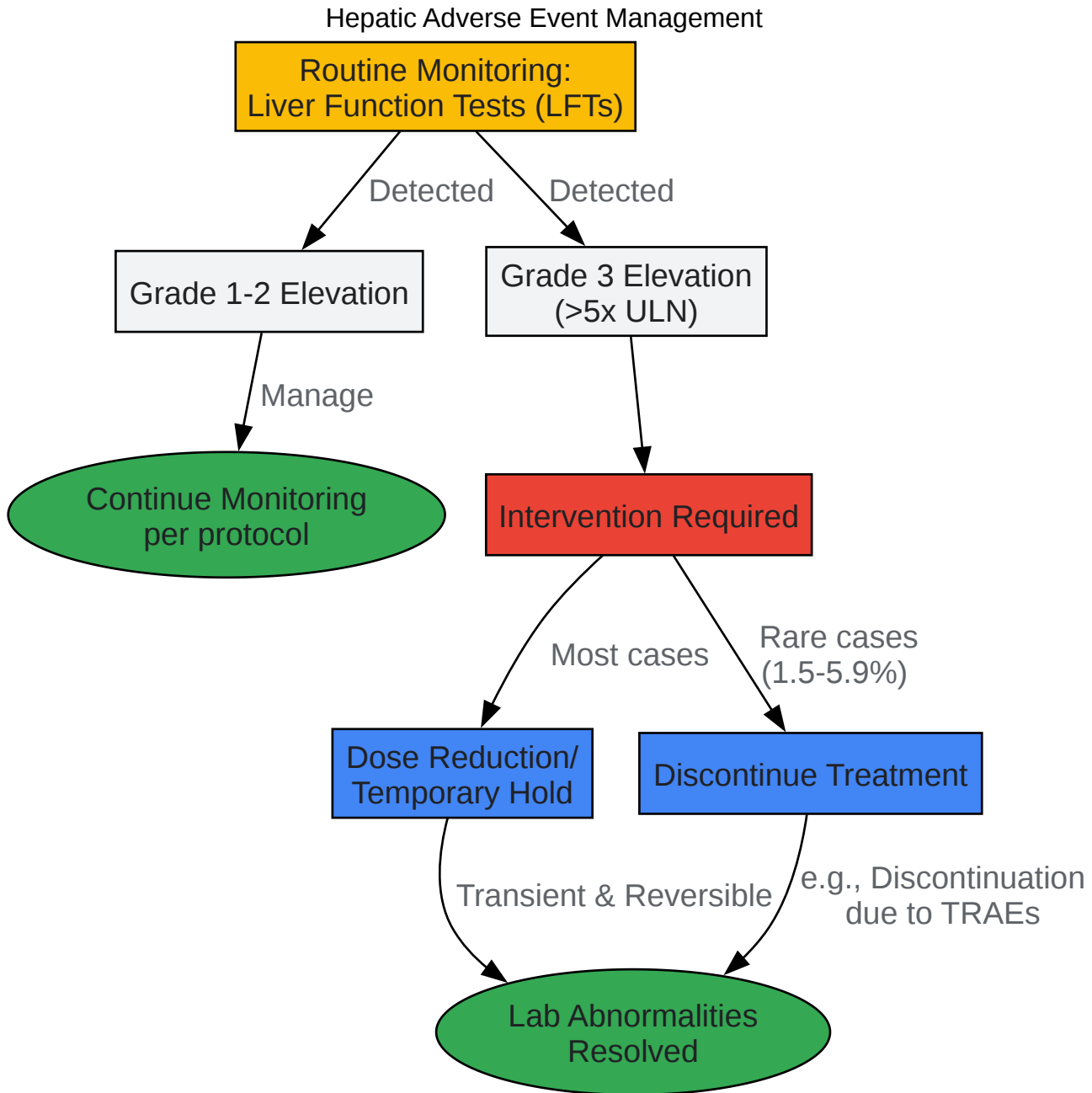
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Bezuclastinib Treatment Discontinuation Rates

Trial Name	Phase	Condition	Treatment Regimen	Discontinuation Rate due to TRAEs	Primary Reason for Discontinuation
PEAK [1] [2] [3]	3	GIST (2nd-line)	Bezuclastinib + Sunitinib	7.4%	Various treatment-related adverse events
SUMMIT [4] [5]	2	Non-Advanced Systemic Mastocytosis	Bezuclastinib Monotherapy	5.9%	Elevated ALT/AST (Liver Enzymes)
APEX (Part 1) [6]	2	Advanced Systemic Mastocytosis (AdvSM)	Bezuclastinib Monotherapy	6%	Elevated ALT/AST; Drug-Induced Liver Injury

Management Protocols for Adverse Events

The consistent focus across trials is the management of liver enzyme elevations (increases in ALT/AST). The following protocol, synthesized from the trial results, outlines a standard management approach.



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Detailed Methodologies from Clinical Trials

The management strategy above is supported by specific findings from the trials:

- **PEAK Trial (GIST):** Hepatic adverse events were primarily transient laboratory abnormalities. Elevations in ALT/AST led to **bezuclastinib dose reductions in 12.7%** of patients on the combination therapy, but discontinuation was uncommon. All Grade 3 elevations resolved with management, and no Grade 4 events were reported [1] [3].
- **SUMMIT Trial (NonAdvSM):** Hepatic events were characterized as transient, reversible, low-grade, non-serious, and asymptomatic. All treatment discontinuations (5.9%) were due to elevated ALT/AST levels, and these cases **resolved fully** [4] [5].
- **APEX Trial (AdvSM):** The most common treatment-related adverse events included increased ALT/AST (28% all grades, 6% grade ≥ 3). Discontinuation due to TRAEs was 6%, with specific cases attributed to Grade 3 drug-induced liver injury and Grade 3 ALT/AST increase [6].

Frequently Asked Questions (FAQs)

Q1: What is the overall safety profile of bezuclastinib in combination with sunitinib? In the PEAK trial, the **bezuclastinib**-sunitinib combination was generally well-tolerated, with a safety profile comparable to that of sunitinib monotherapy. No unique risks were identified with the combination. Common Grade 3+ adverse events included hypertension, neutropenia, and increased ALT/AST [1] [2] [7].

Q2: Are there any specific warnings for hepatic toxicity with bezuclastinib? While no Hy's Law cases were reported in the cited trials, elevations in liver enzymes (ALT/AST) are a recognized class effect and the primary driver of treatment discontinuation in **bezuclastinib** clinical trials. Proactive monitoring, as outlined in the protocol above, is therefore a critical component of patient management [5].

Q3: What are the upcoming regulatory milestones for bezuclastinib? Cogent Biosciences has announced plans to submit a New Drug Application (NDA) to the U.S. FDA for **bezuclastinib** in:

- **Non-Advanced Systemic Mastocytosis** by the end of 2025 [1] [4].
- **GIST** (in combination with sunitinib) in the first half of 2026 [1] [2] [3].

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To cite this document: Smolecule. [bezuclastinib treatment discontinuation rates management].

Smolecule, [2026]. [Online PDF]. Available at:

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